Application Notes and Protocols for Staining Tissue Sections with Acid Violet 109

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Compound of Interest

Compound Name:	*Acid Violet 109*
CAS No.:	*12220-63-2*
Cat. No.:	*B1172662*

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Introduction

Acid Violet 109, an anthraquinone-based anionic dye, presents potential applications in histological staining.[1][2] As an acid dye, it is expected to bind to acidophilic tissue components, which are characterized by a net positive charge at an acidic pH.[3][4] These components primarily include proteins in the cytoplasm, muscle, and connective tissues like collagen.[3][4] The staining mechanism relies on the electrostatic interaction between the anionic dye molecules and the cationic groups of tissue proteins.[4] While specific protocols for **Acid Violet 109** in tissue staining are not widely documented, this guide provides a comprehensive, inferred protocol based on the general principles of acid dye staining in histology. This protocol is intended to serve as a starting point for researchers to optimize for their specific applications.

Data Presentation

Table 1: Properties of **Acid Violet 109**

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Property	Value	Reference
C.I. Name	Acid Violet 109	[1]
CAS Number	12220-63-2	[1][5][6]
Molecular Formula	$C_{35}H_{34}Br_2N_3NaO_7S$	[1]
Molecular Weight	823.52 g/mol	[1]
Molecular Structure	Anthraquinone	[1][2]
Color	Blue-light purple	[1]
Application	Wool, polyamide, silk dyeing and printing	[1]

Table 2: Solution Preparation for Staining Protocol

Solution	Components	Quantities
1% Acid Violet 109 Stock Solution	Acid Violet 109 Powder, Distilled Water	1 g, 100 mL
0.1% Acid Violet 109 Staining Solution	1% Acid Violet 109 Stock Solution, 1% Acetic Acid	10 mL, 90 mL
1% Acetic Acid	Glacial Acetic Acid, Distilled Water	1 mL, 99 mL

Experimental Protocols

This protocol is designed for formalin-fixed, paraffin-embedded tissue sections. Adjustments may be necessary for other fixation methods or for frozen sections.

Materials:

- Formalin-fixed, paraffin-embedded tissue sections on slides
- **Acid Violet 109** powder (CAS No. 12220-63-2)

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- Distilled water
- Glacial Acetic Acid
- Xylene
- Ethanol (100%, 95%, 70%)
- Mounting medium
- Coverslips
- Coplin jars or staining dishes
- Micropipettes
- Graduated cylinders
- Magnetic stirrer and stir bar (optional)
- Filter paper

Solution Preparation:

- 1% Acetic Acid: Add 1 mL of glacial acetic acid to 99 mL of distilled water and mix well.
- 1% **Acid Violet 109** Stock Solution: Dissolve 1 g of **Acid Violet 109** powder in 100 mL of distilled water. Gentle heating and stirring may be required to fully dissolve the dye.[7] Filter the solution before use to remove any undissolved particles.
- 0.1% **Acid Violet 109** Staining Solution: Combine 10 mL of the 1% **Acid Violet 109** stock solution with 90 mL of 1% acetic acid. The acidic pH enhances the binding of the acid dye to the tissue components.[8]

Staining Procedure:

- Deparaffinization and Rehydration:
  - Immerse slides in two changes of xylene for 5 minutes each.

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- Transfer slides through two changes of 100% ethanol for 3 minutes each.
- Hydrate slides in 95% ethanol for 3 minutes.
- Hydrate slides in 70% ethanol for 3 minutes.
- Rinse slides in distilled water for 5 minutes.

- Staining:
  - Immerse slides in the 0.1% **Acid Violet 109** staining solution for 5-10 minutes. The optimal staining time may vary depending on the tissue type and desired intensity.
- Differentiation and Dehydration:
  - Briefly rinse the slides in 1% acetic acid to remove excess stain.
  - Dehydrate the slides through graded ethanols: 70%, 95%, and two changes of 100%, for 2 minutes each.
- Clearing and Mounting:
  - Clear the slides in two changes of xylene for 3 minutes each.
  - Apply a drop of mounting medium to the tissue section and cover with a coverslip.

Expected Results:

- Cytoplasm, muscle, and collagen: Various shades of purple to violet.
- Nuclei: Should remain largely unstained or very lightly stained, as acid dyes do not typically bind to the basophilic nuclear structures.[3]

Counterstaining (Optional):

For better visualization of nuclear detail, a counterstain with a basic dye such as Hematoxylin can be performed before the **Acid Violet 109** staining step.

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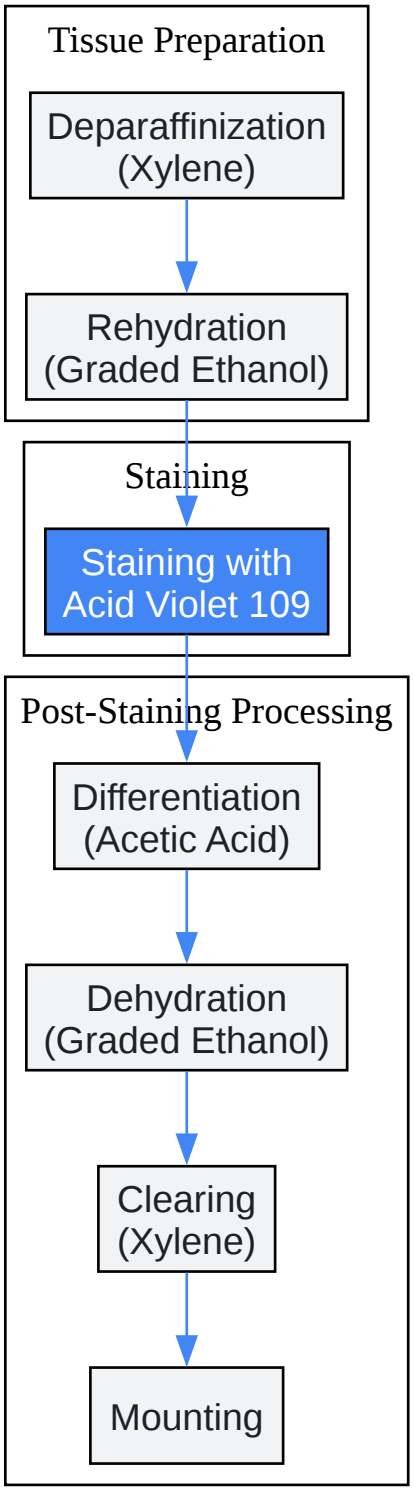
Mandatory Visualization



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Caption: Experimental workflow for **Acid Violet 109** staining of tissue sections.

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